

Spectroscopic Characterization of 7-Demethyl Ivabradine: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 7-Demethyl Ivabradine

CAS No.: 304462-60-0

Cat. No.: B601733

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Introduction

7-Demethyl Ivabradine is a significant metabolite and impurity of Ivabradine, a heart rate-lowering agent used in the treatment of stable angina pectoris.^[1] The rigorous characterization of such related substances is a cornerstone of drug development and quality control, ensuring the safety and efficacy of the final pharmaceutical product. This technical guide provides an in-depth exploration of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS)—as they apply to the structural elucidation of **7-Demethyl Ivabradine**.

This document is designed for researchers, scientists, and drug development professionals, offering not just data, but a field-proven perspective on experimental design, data interpretation, and the underlying scientific principles.

Chemical Identity

- Systematic Name: (S)-3-(3-(((3,4-Dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)methyl)(methyl)amino)propyl)-7-hydroxy-8-methoxy-1,3,4,5-tetrahydro-2H-benzo[d]azepin-2-one^[1]
^[2]

- Molecular Formula: $C_{26}H_{34}N_2O_5$ [2]
- Molecular Weight: 454.6 g/mol [2]

Below is a diagram illustrating the chemical structure of **7-Demethyl Ivabradine**, highlighting the key functional groups amenable to spectroscopic analysis.



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Caption: Chemical Structure of **7-Demethyl Ivabradine**.

Part 1: Mass Spectrometry (MS) Analysis

Mass spectrometry is an indispensable tool for confirming the molecular weight and exploring the fragmentation patterns of pharmaceutical compounds, providing robust evidence for structural confirmation.

Experimental Protocol: LC-MS/MS Analysis

The following protocol outlines a reliable method for the analysis of **7-Demethyl Ivabradine** using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).

Objective: To confirm the molecular weight and obtain product ion spectra for structural elucidation.

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (e.g., Triple Quadrupole or Q-TOF) with an Electrospray Ionization (ESI) source

Reagents and Materials:

- **7-Demethyl Ivabradine** reference standard

- HPLC-grade acetonitrile and methanol
- Formic acid (LC-MS grade)
- Ultrapure water

Chromatographic Conditions:

- Column: C18 reverse-phase column (e.g., 100 x 4.6 mm, 5 μ m)
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A typical starting condition would be 95% A, ramped to 95% B over several minutes to ensure elution and separation from related impurities.
- Flow Rate: 0.6 mL/min
- Injection Volume: 5 μ L

Mass Spectrometry Conditions:

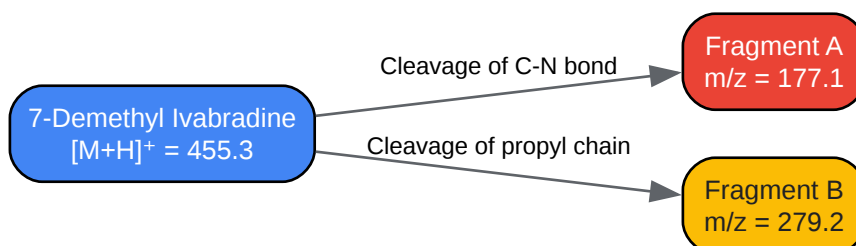
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Scan Mode: Full scan (MS1) to identify the precursor ion, followed by product ion scan (MS2) of the selected precursor.
- Precursor Ion (m/z): 455.3 [M+H]⁺
- Collision Energy: Ramped or set at various energies (e.g., 20-40 eV) to induce fragmentation.
- Gas Temperatures & Flows: Optimized for the specific instrument, e.g., drying gas at 325°C.

Data Interpretation: Predicted Fragmentation Pathway

Based on the structure of **7-Demethyl Ivabradine** and fragmentation data from structurally similar compounds like N-Desmethyl Ivabradine, we can predict a logical fragmentation

pathway. The positive ion mode will protonate the tertiary amine, forming the $[M+H]^+$ ion at m/z 455.3.

The following diagram illustrates the anticipated fragmentation workflow.



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Caption: Predicted MS/MS Fragmentation Workflow.

Expert Insights: The most probable and commonly observed fragmentation in Ivabradine and its metabolites involves the cleavage of the bond between the propyl chain and the nitrogen atom of the benzazepine ring. This leads to the formation of a stable, resonance-delocalized fragment containing the bicyclic ether moiety.

- Precursor Ion: The protonated molecule $[C_{26}H_{34}N_2O_5 + H]^+$ is expected at m/z 455.3.
- Key Product Ion (Fragment A): A prominent fragment is anticipated at m/z 177.1. This corresponds to the protonated (S)-((3,4-dimethoxybicyclo[4.2.0]octa-1,3,5-trien-7-yl)methyl)(methyl)amine portion of the molecule. This is a characteristic fragment for Ivabradine and its related compounds.
- Complementary Fragment (Fragment B): Cleavage can also result in a fragment at m/z 279.2, representing the 7-hydroxy-8-methoxy-benzazepinone ring with the attached propyl chain.

Summary of Mass Spectrometry Data

Ion Type	Predicted m/z	Identity
Precursor Ion [M+H] ⁺	455.3	Protonated 7-Demethyl Ivabradine
Product Ion	177.1	Bicyclic ether amine fragment
Product Ion	279.2	Benzazepinone propyl fragment

Part 2: Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides the most detailed information about the carbon-hydrogen framework of a molecule, allowing for unambiguous structure determination.

Note on Data Availability: As of the time of this writing, specific, publicly available experimental ¹H and ¹³C NMR data for **7-Demethyl Ivabradine** is limited. The following data is a scientifically-grounded prediction based on the known spectra of Ivabradine and the expected electronic effects of the 7-OH substitution.

Experimental Protocol: NMR Data Acquisition

Objective: To acquire high-resolution ¹H and ¹³C NMR spectra, along with 2D correlation spectra (e.g., COSY, HSQC) to assign all proton and carbon signals.

Instrumentation:

- NMR Spectrometer (400 MHz or higher for better resolution)

Sample Preparation:

- Dissolve ~5-10 mg of **7-Demethyl Ivabradine** in ~0.6 mL of a suitable deuterated solvent (e.g., CDCl₃ or DMSO-d₆).
- Add a small amount of tetramethylsilane (TMS) as an internal standard (0 ppm).
- Transfer the solution to a 5 mm NMR tube.

Acquisition Parameters:

- ^1H NMR:
 - Pulse Program: Standard single pulse (zg30)
 - Spectral Width: ~16 ppm
 - Number of Scans: 16-64 (depending on concentration)
- ^{13}C NMR:
 - Pulse Program: Proton-decoupled (zgpg30)
 - Spectral Width: ~220 ppm
 - Number of Scans: 1024 or more
- 2D NMR (COSY, HSQC): Utilize standard library pulse programs and optimize parameters according to the specific instrument and sample.

Predicted ^1H NMR Spectrum and Interpretation

The demethylation at the 7-position introduces a phenolic hydroxyl group, which will significantly influence the chemical shifts of the nearby aromatic protons compared to the parent Ivabradine.

Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Assignment	Rationale
~9.0-10.0	br s	1H	Ar-OH	Phenolic proton, broad signal, exchangeable with D ₂ O.
~6.8-7.0	m	2H	Ar-H	Aromatic protons on the benzazepine ring. Shifted upfield due to the -OH group.
~6.6-6.7	m	2H	Ar-H	Aromatic protons on the bicyclic ether ring.
~3.85	s	3H	-OCH ₃	Methoxy group at C8.
~3.80	s	3H	-OCH ₃	Methoxy group on the bicyclic ring.
~3.75	s	3H	-OCH ₃	Methoxy group on the bicyclic ring.
~3.0-3.5	m	~8H	-N-CH ₂ -, -CH ₂ -N	Protons on the propyl chain and adjacent to the nitrogens.
~2.8	m	2H	Ar-CH ₂ -	Benzylic protons on the benzazepine ring.

~2.3	s	3H	N-CH ₃	N-methyl group.
~1.8-2.0	m	2H	-CH ₂ -	Central methylene of the propyl chain.

Predicted ¹³C NMR Spectrum and Interpretation

The carbon spectrum will reflect the C-O bond of the new hydroxyl group and the associated changes in the aromatic region.

Predicted Chemical Shift (δ, ppm)	Assignment	Rationale
~170-175	C=O	Carbonyl carbon of the lactam.
~145-155	Ar-C	Aromatic carbons attached to oxygen (C7, C8, and on the bicyclic ring).
~110-135	Ar-C	Other aromatic carbons.
~55-60	-OCH ₃	Methoxy carbons.
~40-55	-N-CH ₂ -, CH ₂ -N	Aliphatic carbons adjacent to nitrogen.
~42	N-CH ₃	N-methyl carbon.
~25-35	-CH ₂ -	Aliphatic carbons in the rings and propyl chain.

Conclusion

The structural elucidation of **7-Demethyl Ivabradine** relies on the synergistic application of mass spectrometry and NMR spectroscopy. MS provides definitive molecular weight information and key fragmentation clues, while NMR offers a detailed map of the proton and carbon skeleton. The protocols and predicted data presented in this guide offer a robust framework for researchers engaged in the analysis of Ivabradine and its metabolites,

underscoring the importance of rigorous spectroscopic characterization in modern drug development.

References

- SynZeal. **7-Demethyl Ivabradine**. [\[Link\]](#)
- Pharmace Research Laboratory. **7-Demethyl Ivabradine**. [\[Link\]](#)

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Sources

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